Technical Guide: Spectroscopic Profiling of Methyl (2S)-2-amino-2-cyclopropylacetate

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Compound of Interest

Compound Name:	*Methyl (2S)-2-amino-2-cyclopropylacetate*
CAS No.:	*693213-58-0*
Cat. No.:	*B2954679*

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Executive Summary

Methyl (2S)-2-amino-2-cyclopropylacetate (often handled as the hydrochloride salt, CAS 138326-68-8) is a critical chiral building block in the synthesis of next-generation antivirals (e.g., HCV NS3/4A protease inhibitors) and peptidomimetics. Its structural uniqueness lies in the cyclopropyl moiety directly attached to the

-carbon, which imparts significant conformational constraints and unique electronic properties (sigma-aromaticity) to the peptide backbone.

This technical guide provides a comprehensive spectroscopic analysis, synthesis validation protocols, and quality control metrics designed for researchers in drug discovery.

Structural Analysis & Theoretical Underpinning

The molecule consists of a glycine backbone substituted at the

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-position with a cyclopropyl ring. The (S)-configuration is stereochemically equivalent to L-amino acids.

Key Structural Features

- Cyclopropyl Ring: Acts as an electron-donating group via hyperconjugation but imposes steric bulk similar to a secondary butyl group. The ring protons exhibit distinctive high-field NMR shifts due to the ring's magnetic anisotropy.
- Amine Functionality: In the hydrochloride form, the ammonium group (

) strongly deshields the

  -proton.
- Ester Moiety: The methyl ester provides a distinct singlet in

  H NMR and a characteristic carbonyl resonance in

  C NMR.

Stability Considerations

The free base of methyl 2-amino-2-cyclopropylacetate is prone to intermolecular condensation (diketopiperazine formation) and polymerization.[1] Therefore, spectroscopic data is almost exclusively generated and reported for the hydrochloride salt, which is a stable, white crystalline solid.

Synthesis & Isolation Workflow

To ensure the integrity of the spectroscopic data, the origin of the sample must be defined. The following workflow outlines the standard isolation route ensuring high enantiomeric excess (

).

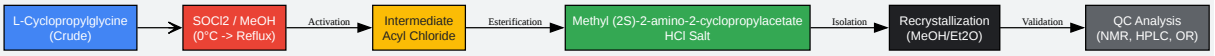


Figure 1: Synthesis and Isolation Workflow for High-Purity HCl Salt

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Spectroscopic Data Profile

The following data represents the hydrochloride salt in DMSO-

. This solvent is chosen to prevent rapid proton exchange of the ammonium protons and to ensure solubility.

H NMR Data (400 MHz, DMSO-)

The proton NMR spectrum is characterized by the extreme upfield shift of the cyclopropyl methylene protons and the broad ammonium signal.

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
NH	8.60 – 8.90	Broad Singlet	3H		N/A
-CH	3.45 – 3.60	Doublet	1H		
OMe	3.74	Singlet	3H		N/A
Ring CH	1.10 – 1.25	Multiplet	1H	Cyclopropyl CH	Complex
Ring CH	0.35 – 0.65	Multiplet	4H	Cyclopropyl	Complex

Expert Insight:

- The

  -Proton: The doublet at ~3.5 ppm is diagnostic. Its coupling constant (

  Hz) arises from the vicinal coupling with the single methine proton of the cyclopropyl ring.

- Diastereotopicity: The four protons on the cyclopropyl ring are diastereotopic due to the adjacent chiral center. While often reported as a multiplet range (0.35–0.65 ppm), high-field

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instruments (600 MHz+) may resolve these into distinct multiplets.

C NMR Data (100 MHz, DMSO-)

Position	Chemical Shift (, ppm)	Assignment
C=O	168.5 – 169.5	Carbonyl Ester
OMe	52.8 – 53.2	Methoxy Carbon
-CH	56.0 – 57.5	-Carbon
Ring CH	9.5 – 10.5	Cyclopropyl Methine
Ring CH	3.5 – 5.0	Cyclopropyl Methylenes

Mass Spectrometry (ESI-HRMS)

- Ionization Mode: Positive Electrospray (+ESI)
- Molecular Formula (Free Base):
- Calculated Mass

  : 130.0868
- Observed Mass

  : 130.0870

  5 ppm
- Characteristic Fragmentation: Loss of

  (17 Da) and loss of

  (59 Da) are common in MS/MS experiments.

Optical Rotation & Chiral Purity[3][4][5][6]

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For chiral building blocks, the specific rotation is a primary identity test, but Chiral HPLC is required for purity quantification.

- Specific Rotation

  :

  to

  (c=1.0, MeOH)

  - Note: Rotation is highly solvent and pH-dependent. The (S)-enantiomer of aliphatic amino acid esters typically exhibits positive rotation in alcoholic solvents.

- Enantiomeric Excess (ee): Must be

  for pharmaceutical applications.

- Determination Method: Chiral HPLC (e.g., Crownpak CR(+) column, aqueous

  mobile phase).

Structural Logic & Connectivity

The following diagram illustrates the logical assignment of NMR signals to the molecular structure, highlighting the shielding/deshielding effects.

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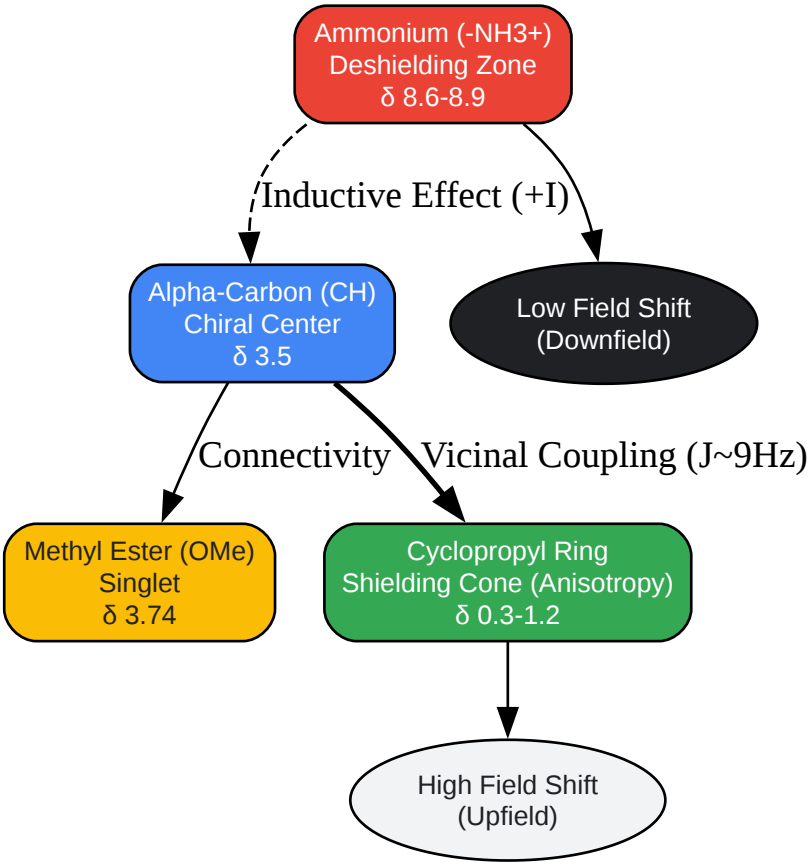


Figure 2: NMR Assignment Logic and Electronic Effects

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Experimental Protocols

Preparation of Analytical Sample (NMR)

- Weighing: Accurately weigh 10-15 mg of the hydrochloride salt into a clean vial.
- Solvation: Add 0.6 mL of DMSO-

  (99.9% D).

  - Critical Step: Ensure the salt is fully dissolved.[2][3] Sonication for 30 seconds may be required.
- Transfer: Transfer to a 5mm NMR tube.

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- Acquisition: Acquire spectrum with at least 16 scans to resolve the cyclopropyl multiplets clearly.

Handling & Storage

- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator at -20°C.
- Stability: Stable for >1 year if kept dry. Exposure to moisture can lead to hydrolysis of the methyl ester back to the carboxylic acid.

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